

Technical Application Note: High-Purity Synthesis of Benzo[d]isothiazol-6-ylmethanamine

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Compound of Interest

Compound Name: *Benzo[d]isothiazol-6-ylmethanamine*

Cat. No.: *B13009541*

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Abstract & Introduction

Benzo[d]isothiazol-6-ylmethanamine (also known as 6-(aminomethyl)-1,2-benzisothiazole) is a critical heterocyclic building block in medicinal chemistry. The benzo[d]isothiazole scaffold acts as a bioisostere for indole and benzothiophene, frequently appearing in psychotropic drugs (e.g., Lurasidone, Ziprasidone) and kinase inhibitors.

The introduction of a primary amine at the C6 position via a methylene bridge provides a versatile "handle" for further functionalization—enabling amide coupling, reductive amination, or sulfonylation to expand Sar (Structure-Activity Relationship) libraries.

This application note details a robust, two-step protocol starting from the commercially accessible 6-bromobenzo[d]isothiazole. Unlike standard reduction methods (e.g., Raney Ni/H

) that risk cleaving the labile S–N bond of the isothiazole ring, this protocol utilizes a chemoselective Borane-THF reduction to preserve the heterocyclic core.

Retrosynthetic Analysis

The synthesis is designed to ensure the stability of the isothiazole ring system. The strategy relies on a Palladium-catalyzed cyanation followed by a hydride reduction under mild conditions.

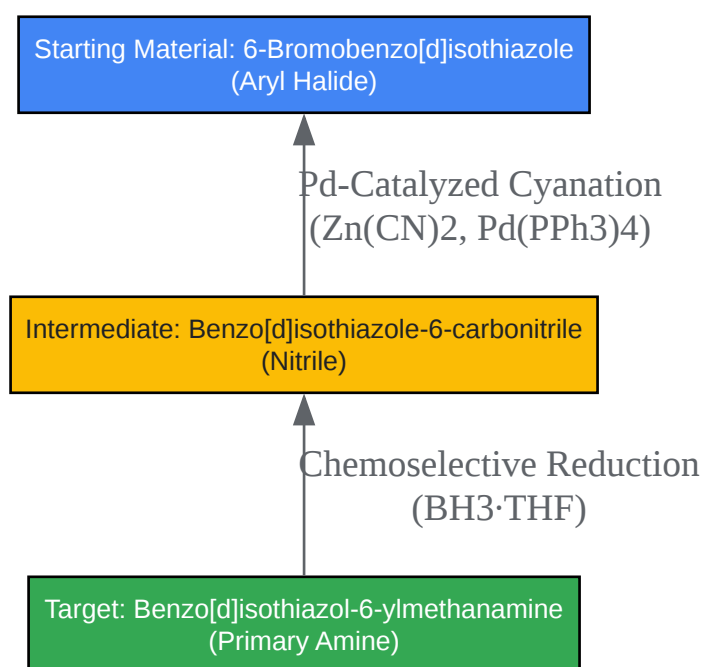


Figure 1: Retrosynthetic strategy avoiding S-N bond hydrogenolysis.

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Detailed Experimental Protocol

Stage 1: Synthesis of Benzo[d]isothiazole-6-carbonitrile

Objective: Install the carbon framework required for the methanamine side chain. Reaction Type: Rosenmund–von Braun reaction (Pd-catalyzed variant).

Materials:

- Substrate: 6-Bromobenzo[d]isothiazole (1.0 eq)
- Reagent: Zinc Cyanide (Zn(CN)
) (0.6 eq)

- Catalyst: Tetrakis(triphenylphosphine)palladium(0) (Pd(PPh₃)₄) (5 mol%)
- Solvent: Anhydrous DMF (N,N-Dimethylformamide)
- Atmosphere: Argon or Nitrogen (Strictly oxygen-free)

Procedure:

- Setup: In a dry Schlenk flask equipped with a magnetic stir bar, charge 6-bromobenzo[d]isothiazole (2.14 g, 10 mmol) and Zn(CN)₂ (0.70 g, 6.0 mmol).
- Deoxygenation: Add anhydrous DMF (20 mL). Degas the solution by bubbling Argon through the liquid for 15 minutes. Critical Step: Oxygen poisons the Pd(0) catalyst.
- Catalyst Addition: Add Pd(PPh₃)₄ (580 mg, 0.5 mmol) under a positive stream of Argon. Seal the flask.
- Reaction: Heat the mixture to 85°C for 4–6 hours. Monitor by TLC (Eluent: 20% EtOAc/Hexanes). The starting bromide (R_f ~0.6) should disappear, and a more polar nitrile spot (R_f ~0.4) should appear.
- Workup: Cool to room temperature. Dilute with EtOAc (100 mL) and wash with 2M NH₄OH (2 x 50 mL) to remove zinc salts and scavenge palladium. Wash with brine (50 mL).
- Purification: Dry organic layer over Na₂SO₄, concentrate, and purify via flash column chromatography (SiO₂, gradient 0-30% EtOAc in Hexanes).

Expected Yield: 85-92% Appearance: Off-white to pale yellow solid.

Stage 2: Chemoselective Reduction to Benzo[d]isothiazol-6-ylmethanamine

Objective: Reduce the nitrile to the primary amine without cleaving the isothiazole S–N bond.

Safety Note: The isothiazole ring is sensitive to hydrogenolysis. Avoid catalytic hydrogenation (Pd/C, H

) or Raney Nickel, as these will cleave the S–N bond to form 2-aminobenzyl thiol derivatives.

Materials:

- Substrate: Benzo[d]isothiazole-6-carbonitrile (1.0 eq)
- Reagent: Borane-Tetrahydrofuran Complex (BH
[1]·THF), 1.0 M solution (2.5 eq)
- Quench: Methanol (MeOH), 1M HCl
- Solvent: Anhydrous THF

Procedure:

- Setup: Flame-dry a 2-neck round bottom flask and cool under Argon. Add the nitrile (1.60 g, 10 mmol) and dissolve in anhydrous THF (15 mL).
- Addition: Cool the solution to 0°C (ice bath). Add BH
·THF (1.0 M, 25 mL, 25 mmol) dropwise via syringe over 20 minutes. Caution: Exothermic gas evolution.
- Reaction: Allow the mixture to warm to room temperature and stir for 12 hours.
- Quench (Critical): Cool back to 0°C. Carefully add Methanol (10 mL) dropwise until gas evolution ceases.
- Acid Hydrolysis: Add 1M HCl (15 mL) and stir at 50°C for 1 hour to break the boron-amine complex.

- Isolation:
 - Basify the aqueous mixture to pH >10 using 2M NaOH.
 - Extract with DCM (3 x 50 mL).
 - Dry combined organics over Na
SO
and concentrate in vacuo.
- Salt Formation (Optional for Storage): Dissolve the crude oil in minimal Ethanol and add 4M HCl in Dioxane. Filter the precipitate to obtain the hydrochloride salt.

Expected Yield: 70-80% Appearance: White solid (as HCl salt).

Analytical Data & Validation

Expected Characterization (HCl Salt)

Technique	Signal / Value	Interpretation
1H NMR (400 MHz, DMSO-d6)	δ 9.15 (s, 1H)	C3-H of Isothiazole ring (Diagnostic singlet)
δ 8.40 (br s, 3H)	NH3+ Ammonium protons	
δ 8.15 (d, 1H), 8.05 (s, 1H), 7.60 (d, 1H)	Aromatic protons (C4, C7, C5)	
δ 4.15 (s, 2H)	CH2 Benzylic methylene	
MS (ESI)	m/z 165.2 [M+H] ⁺	Consistent with C8H8N2S (MW 164.23)
TLC	Rf ~ 0.1 (10% MeOH/DCM)	High polarity due to primary amine

Workflow Diagram

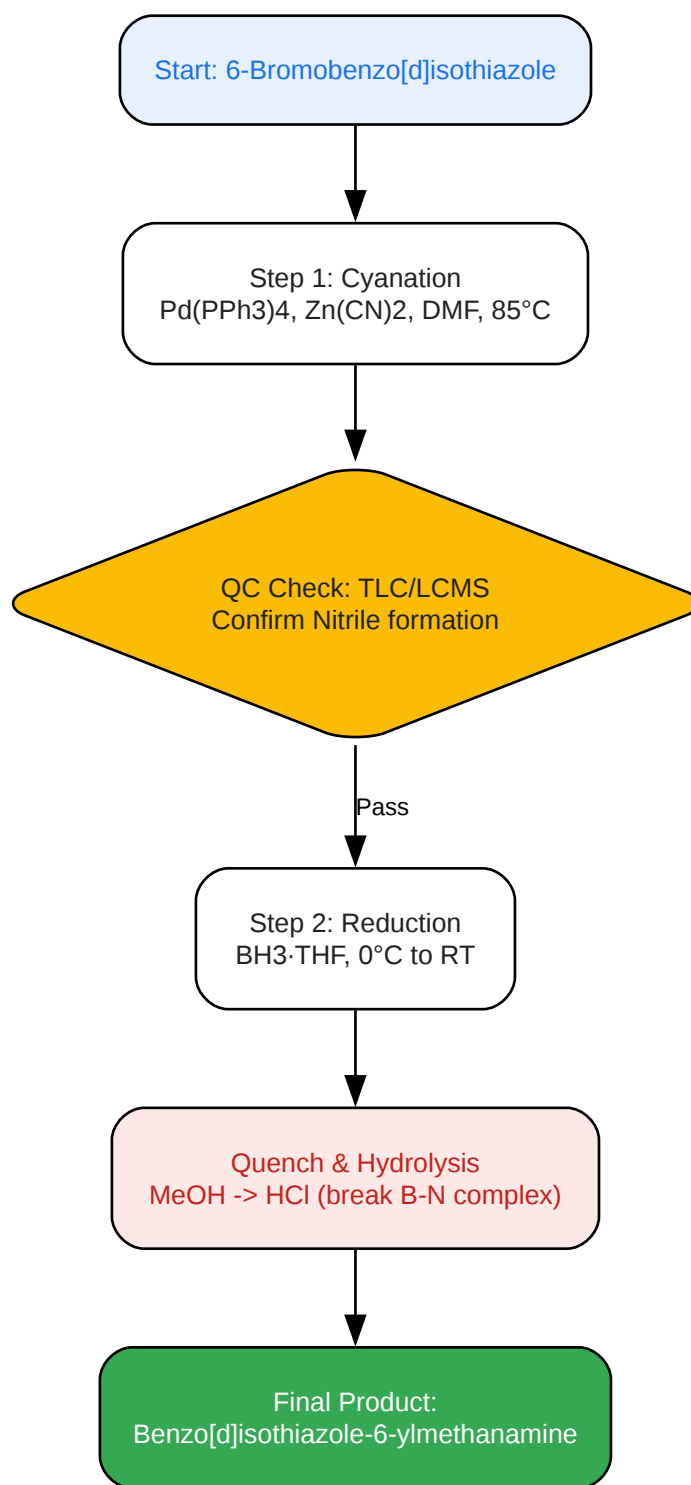


Figure 2: Process Workflow for Synthesis and Validation

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Expert Tips & Troubleshooting

- Isothiazole Stability: The S–N bond is the weak link. Avoid strong reducing metals (Li, Na) in ammonia or catalytic hydrogenation with high pressures of H₂.

• Borane (BH₃) is an electrophilic reducing agent and is highly chemoselective for the nitrile over the electron-deficient heterocycle.
- Boron Complexation: Amines often form stable complexes with borane byproducts. The acidic hydrolysis step (Step 2.5) is mandatory to liberate the free amine. If yield is low, increase the hydrolysis time or temperature.
- Alternative Precursor: If Benzo[d]isothiazol-6-ylmethanol (CAS 1785455-18-6) is available, the amine can be synthesized via a Mesylation -> Azidation -> Staudinger Reduction sequence. This avoids the use of cyanide but adds a step.

References

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- To cite this document: BenchChem. [Technical Application Note: High-Purity Synthesis of Benzo[d]isothiazol-6-ylmethanamine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13009541/docs#technical-application-note-high-purity-synthesis-of-benzo-d-isothiazol-6-ylmethanamine>]

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